

Application Note: δ -Dodecalactone as a Quantitative Standard in Flavor Analysis

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Compound of Interest

Compound Name: *delta-Dodecalactone*

CAS No.: 3051-22-7

Cat. No.: B7783803

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Abstract

The quantification of volatile and semi-volatile compounds is a critical function in flavor and fragrance analysis, underpinning quality control, product development, and regulatory compliance. The selection of an appropriate analytical standard is paramount for achieving accurate and reproducible results. This document provides a detailed guide for researchers, scientists, and quality control professionals on the use of **delta-dodecalactone** (δ -dodecalactone) as a robust internal and external standard in chromatographic flavor analysis, with a primary focus on Gas Chromatography-Mass Spectrometry (GC-MS). We will explore the compound's unique physicochemical and sensory properties that make it an ideal standard, provide validated protocols for its implementation, and discuss the principles of method validation.

Introduction: The Role of Standards in Flavor Quantification

Flavor is a complex sensory experience derived from a mixture of hundreds of volatile and non-volatile compounds.[1] Gas Chromatography-Mass Spectrometry (GC-MS) is a cornerstone

technique for separating, identifying, and quantifying these individual flavor components.[1] However, the accuracy of quantification is directly dependent on the use of analytical standards. An ideal standard should be a stable, high-purity compound that behaves predictably within the analytical system but does not interfere with the endogenous analytes of interest.

δ -Dodecalactone (CAS No. 713-95-1), a 12-carbon aliphatic lactone, has emerged as a highly effective standard for flavor analysis.[2] While naturally present in trace amounts in some dairy products, peaches, and coconuts, its concentration is often negligible or absent in a wide variety of other food matrices, preventing interference.[2][3] Its chemical stability, distinct mass spectrum, and commercial availability in high purity make it an excellent candidate for use as both an external and internal standard.[4]

Physicochemical and Sensory Profile of δ -Dodecalactone

A thorough understanding of δ -dodecalactone's properties is essential for its effective use as a standard. It is a six-membered ring lactone that is structurally stable under typical GC conditions.[5]

Table 1: Physicochemical Properties of δ -Dodecalactone

Property	Value	Source(s)
Chemical Name	6-Heptyltetrahydro-2H-pyran-2-one	[2][6]
Synonyms	5-Hydroxydodecanoic acid δ -lactone, 5-Dodecanolide	[2][6]
CAS Number	713-95-1	[2][6][7]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[2][6]
Molecular Weight	198.30 g/mol	[2][6][8]
Appearance	Colorless to pale yellow viscous liquid	[2][8][9]
Boiling Point	140-141 °C at 1 mmHg; ~280-290 °C at 760 mmHg	[2][5][7][9]
Melting Point	-12 °C	[5][7][8][9]
Density	~0.942 - 0.97 g/mL at 25 °C	[2][5][7][9]
Flash Point	>100 °C	[2][3][10]

The sensory profile of δ -dodecalactone is characterized by creamy, buttery, and fruity notes, often described as peach, coconut, and plum-like.[2][3][5][9] This distinct profile is well-known in the flavor industry, but its primary value as a standard lies in its physicochemical properties, not its sensory contribution, as it is used at concentrations below its flavor threshold for analytical purposes.[11]

Table 2: Solubility Profile of δ -Dodecalactone

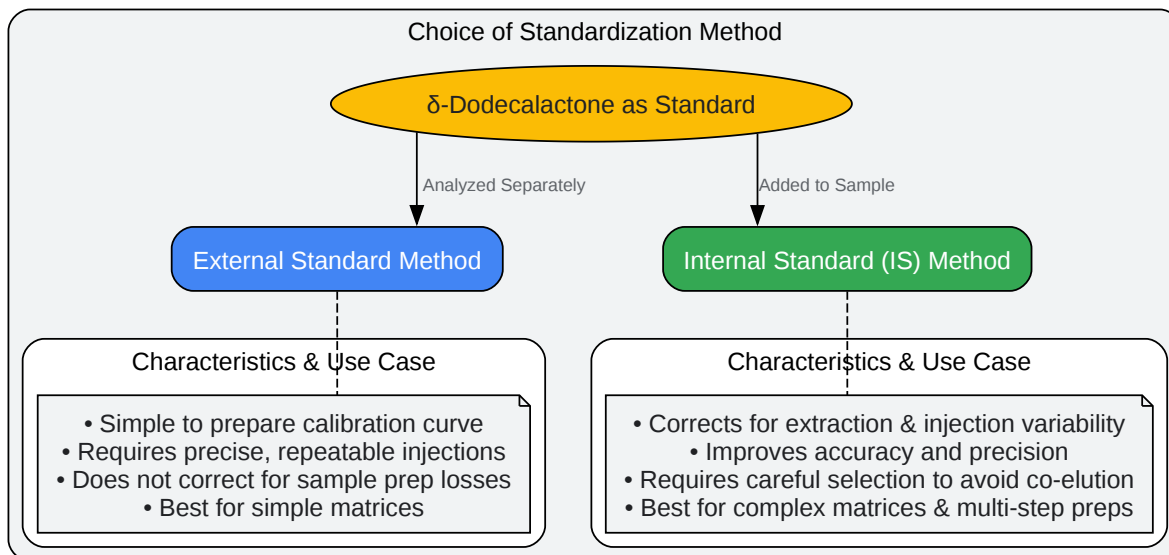
Solvent	Solubility	Source(s)
Water	Poorly soluble / Insoluble	[2][8][9][10]
Ethanol	Fully miscible / Soluble	[2][3][9][10]
Propylene Glycol	Poorly soluble	[9][10]
Fixed Oils	Soluble	[2][3][9]
Methanol	Soluble	[12]
Toluene	Soluble	[12][13]

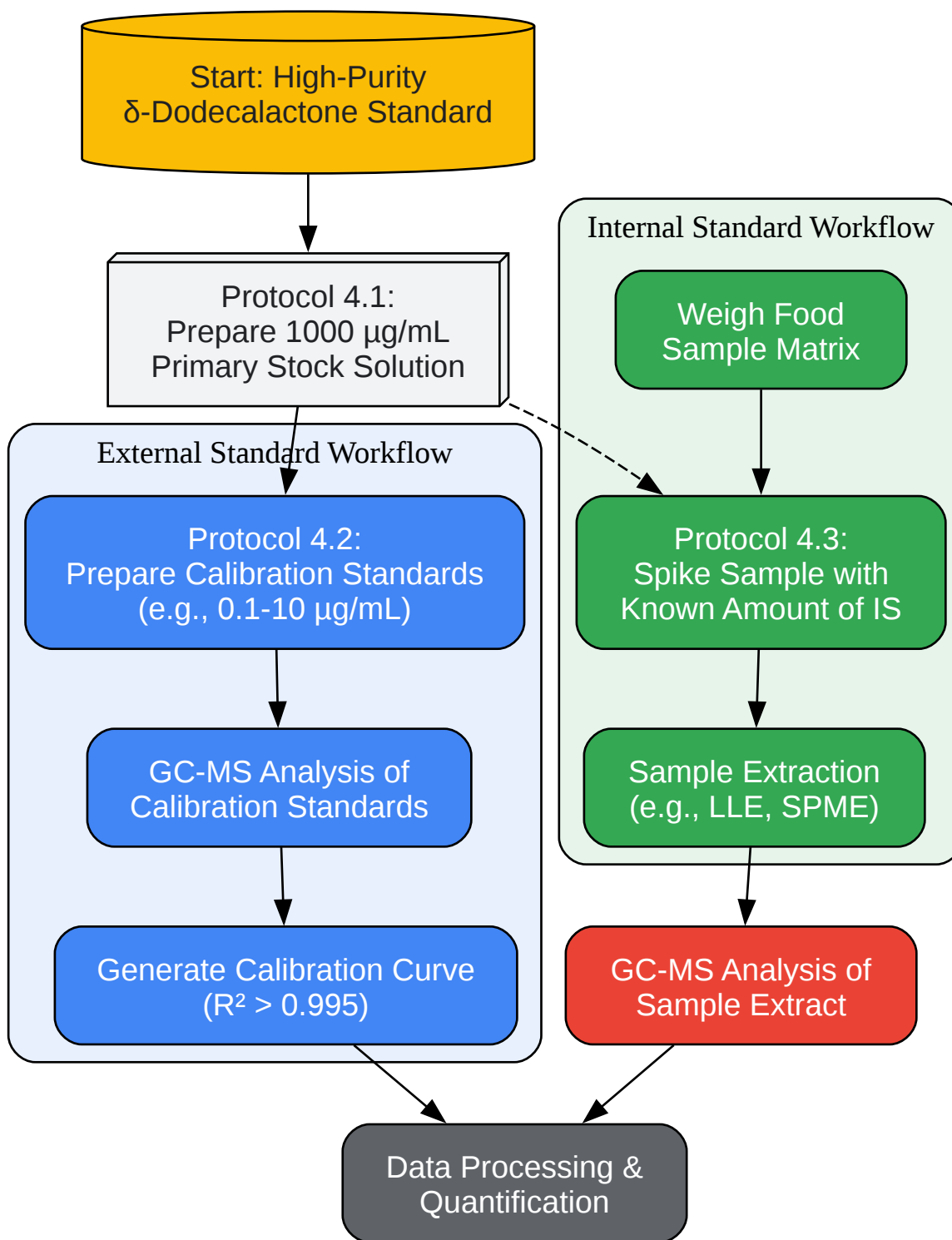
Its high solubility in organic solvents like ethanol, methanol, and toluene makes it easy to prepare concentrated stock solutions for creating calibration standards.[2][12][13]

Rationale and Strategy for Use as an Analytical Standard

The choice to use δ -dodecalactone as an external or internal standard depends on the analytical objective. The fundamental difference lies in when and how the standard is introduced into the workflow.

- **External Standard:** Used to create a calibration curve by analyzing a series of known concentrations separately from the sample. This method is straightforward but requires highly consistent and reproducible injection volumes, as it does not account for analyte loss during sample preparation.
- **Internal Standard (IS):** A known amount of the standard is added directly to the sample before extraction and processing. The IS co-extracts with the target analytes and experiences similar losses. By comparing the analyte's response to the IS response, the method corrects for variations in extraction efficiency and injection volume, leading to higher accuracy and precision.[14] δ -Dodecalactone is an excellent IS for many flavor compounds as it is chemically similar to other esters and lactones but chromatographically resolved from them.





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